

Essential Safety and Operational Guide for Handling Adenosylhomocysteine

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Compound of Interest

Compound Name: Adenosylhomocysteine

Cat. No.: B1680485

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Adenosylhomocysteine**. It offers procedural, step-by-step guidance on personal protective equipment, operational plans, and disposal to ensure safe handling in a laboratory setting.

Adenosylhomocysteine is a chemical that requires careful handling due to its potential hazards. It may be harmful if swallowed, cause skin and eye irritation, and may lead to respiratory irritation.^[1] Adherence to proper safety protocols is essential to minimize risk.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Adenosylhomocysteine**:

- Eye Protection: Chemical safety goggles or glasses with side shields are mandatory to protect against splashes.^{[2][3]}
- Skin Protection:
 - Gloves: Chemically resistant gloves are required. While specific compatibility data for **Adenosylhomocysteine** is limited, nitrile or neoprene gloves are generally recommended for handling laboratory chemicals.^{[4][5][6][7][8]} Gloves should be inspected for integrity before each use and changed immediately if contaminated.

- Lab Coat: A standard laboratory coat should be worn to protect street clothing and skin from contamination.
- Respiratory Protection: In situations where dust or aerosols may be generated, a NIOSH-approved respirator is necessary.^{[1][2]} The specific type of respirator should be determined by a workplace risk assessment.

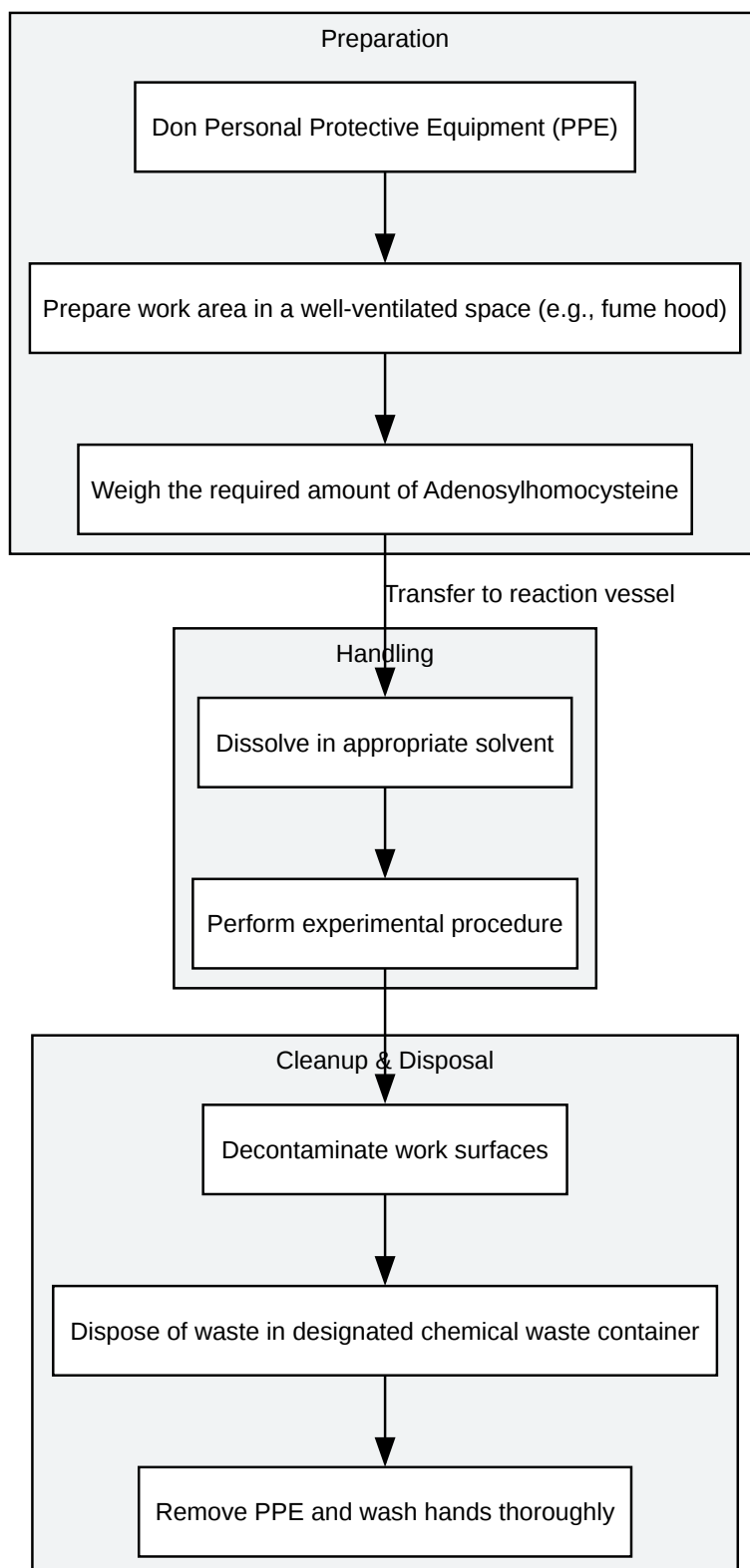
Quantitative Safety Data

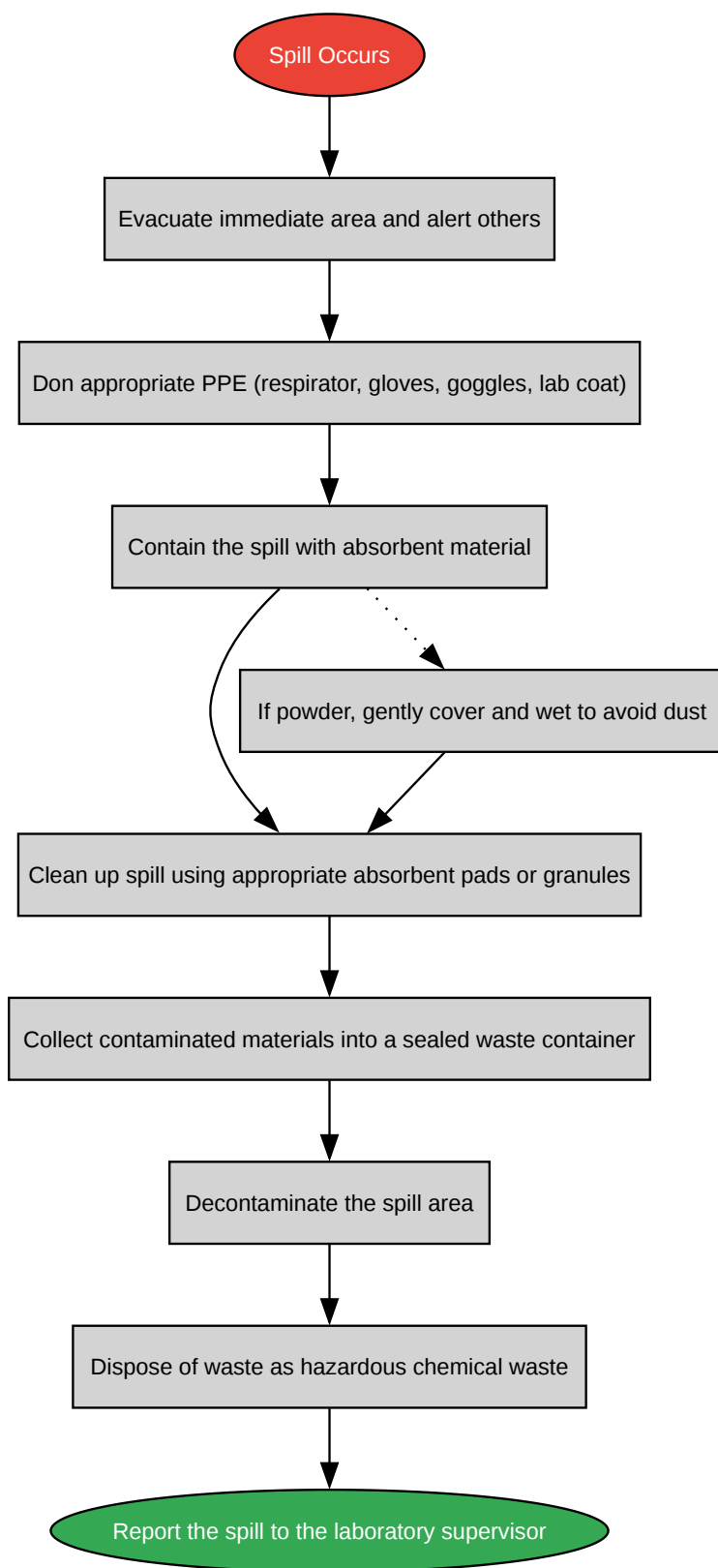
While specific occupational exposure limits for **Adenosylhomocysteine** have not been established by major regulatory agencies, the following table summarizes its known hazard classifications.

Hazard Classification	Description
Acute Oral Toxicity	Harmful if swallowed. ^[1]
Skin Irritation	Causes skin irritation. ^[1]
Eye Irritation	Causes serious eye irritation. ^[1]
Respiratory Irritation	May cause respiratory irritation. ^[1]

Experimental Workflow for Handling Adenosylhomocysteine

The following diagram outlines the standard operating procedure for safely handling **Adenosylhomocysteine** in a laboratory setting.





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